

Inter-Laboratory Comparison of N-Nitroso-Moxifloxacin Analysis: A Comparative Guide

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Compound of Interest

Compound Name: *N-nitroso-moxifloxacin*

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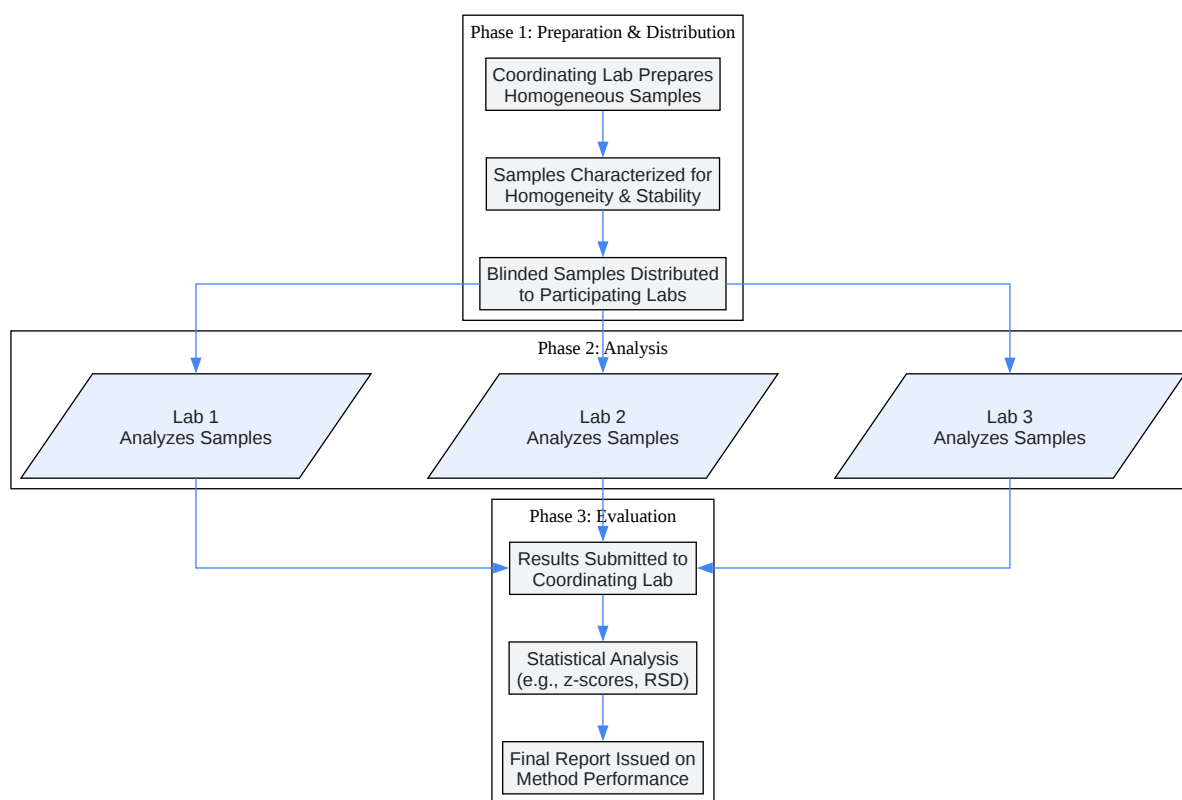
This guide provides a framework for an inter-laboratory comparison for the analysis of **N-nitroso-moxifloxacin**, a nitrosamine drug substance related impurity (NDSRI) of the fluoroquinolone antibiotic, moxifloxacin.[1] Given the stringent regulatory limits on nitrosamine impurities due to their potential health risks, it is crucial that analytical methods are robust, reproducible, and reliable across different testing facilities.[2][3] This document outlines a comparative study structure, presents representative analytical performance data, and provides a detailed experimental protocol for quantification.

Introduction to N-Nitroso-Moxifloxacin

N-nitroso-moxifloxacin is the N-nitroso derivative of the secondary amine present in the moxifloxacin molecule.[1][2][3] Nitrosamine impurities are a significant concern for the pharmaceutical industry. They can form during the drug's synthesis, storage, or handling when it interacts with nitrosating agents under specific conditions like heat or acidity.[3] Regulatory bodies such as the U.S. Food and Drug Administration (FDA) have established strict limits for these impurities. **N-nitroso-moxifloxacin** is categorized by the FDA as a Class 4 impurity, with a maximum acceptable intake limit of 1,500 ng/day.[1][2] For a typical daily moxifloxacin dosage of 400 mg, this corresponds to a specification limit of 3.75 ppm.[4]

Inter-Laboratory Study Design

An inter-laboratory comparison, or proficiency test, is essential for assessing the reproducibility and reliability of an analytical method across different laboratories.^[5] It serves to validate the method's performance and ensure that various labs can achieve comparable and accurate results. A typical workflow involves a coordinating laboratory preparing and distributing homogeneous samples to participating laboratories for blind analysis. The results are then collected and statistically analyzed to evaluate the method's precision and identify any systematic biases between labs.



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Figure 1: Workflow for an inter-laboratory comparison study.

Data Presentation: Quantitative Analysis Comparison

The following table summarizes hypothetical quantitative data from a simulated inter-laboratory comparison for the analysis of **N-nitroso-moxifloxacin** in a 400 mg moxifloxacin tablet formulation. The samples were spiked with a known concentration of 3.75 ppm (relative to the moxifloxacin content). The data is representative of the performance expected from a validated LC-MS/MS method.[1]

Parameter	Laboratory 1	Laboratory 2	Laboratory 3	Acceptance Criteria
Spiked Concentration	3.75 ppm	3.75 ppm	3.75 ppm	N/A
Mean Measured Conc.	3.68 ppm	3.81 ppm	3.59 ppm	N/A
% Recovery	98.1%	101.6%	95.7%	80-120%
Repeatability (%RSD, n=6)	4.5%	4.9%	5.3%	≤ 15%
Limit of Quantification (LOQ)	0.0017 ppm	0.0019 ppm	0.0016 ppm	Reportable
Limit of Detection (LOD)	0.0006 ppm	0.0007 ppm	0.0005 ppm	Reportable

Experimental Protocols

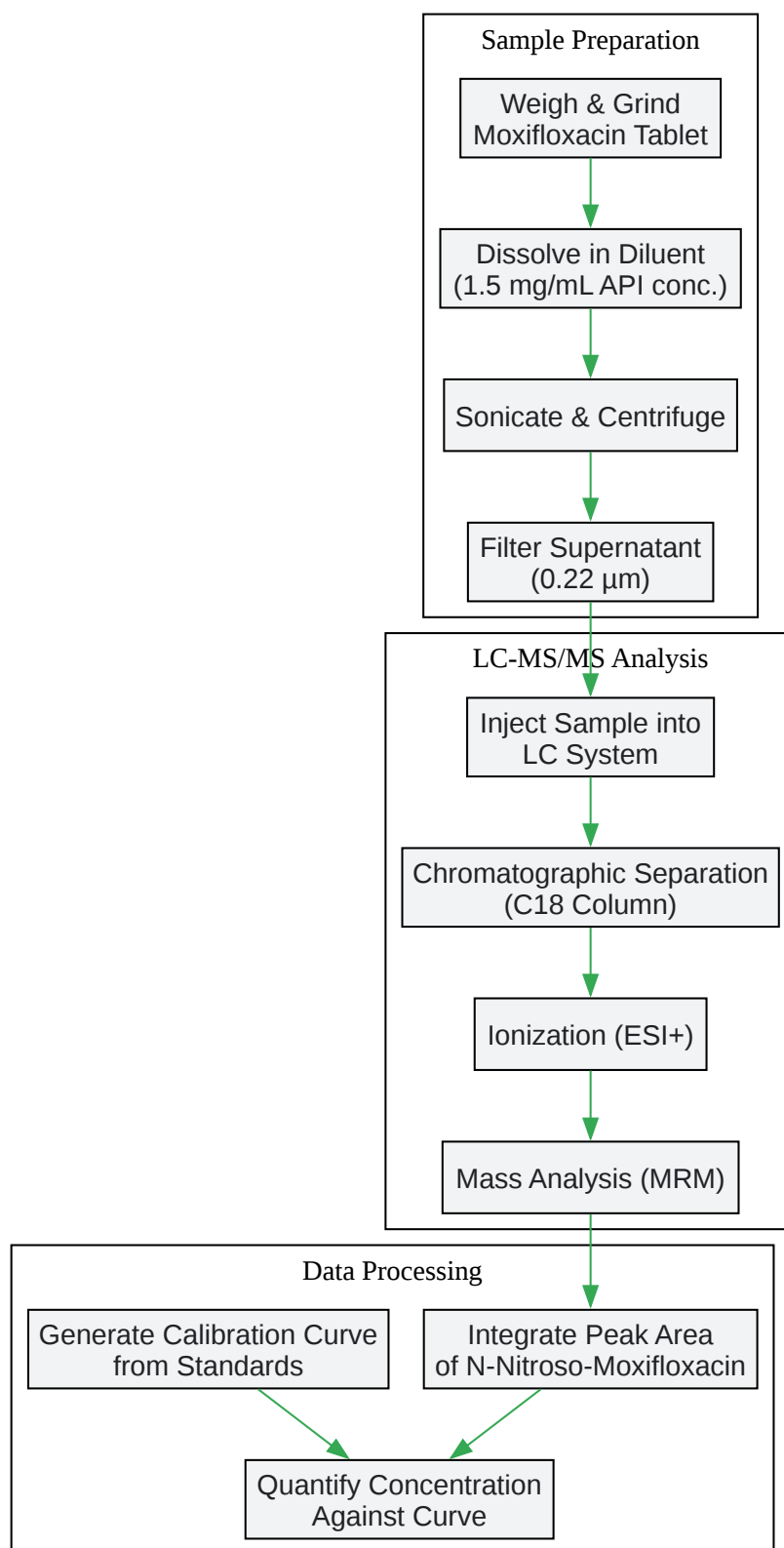
A detailed methodology is crucial for the reproducibility of results. Below is a representative protocol for the analysis of **N-nitroso-moxifloxacin** in a drug product using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation

- Standard Preparation: A primary stock solution of **N-nitroso-moxifloxacin** reference standard is prepared in a suitable solvent (e.g., methanol).[1] A series of working standards are then prepared by serial dilution to create a calibration curve ranging from approximately 2.5 pg/mL to 10 ng/mL.[1]
- Sample Preparation: A number of moxifloxacin tablets are weighed and ground to a fine powder. A portion of the powder equivalent to one 400 mg tablet is accurately weighed and dissolved in a diluent (e.g., a mixture of water and methanol) to achieve a final moxifloxacin concentration of 1.5 mg/mL.[1] The solution is sonicated and centrifuged to facilitate dissolution and remove excipients. The supernatant is then filtered through a 0.22 µm syringe filter prior to analysis.[4]

LC-MS/MS Instrumentation and Conditions

- LC System: Agilent 1290 Infinity II LC or equivalent.[1]
- Mass Spectrometer: Agilent 6495D Triple Quadrupole LC/MS or equivalent.[1]
- Column: A suitable C18 reversed-phase column.
- Mobile Phase: A gradient elution using a mixture of ammonium formate in water and methanol/acetonitrile.[1]
- Flow Rate: 0.3 - 0.6 mL/min.[6]
- Ionization Source: Electrospray Ionization (ESI), positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM). The specific precursor-to-product ion transitions for **N-nitroso-moxifloxacin** would be used for quantification and confirmation.



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Figure 2: Analytical workflow for **N-nitroso-moxifloxacin** quantification.

Conclusion

This guide provides a foundational framework for an inter-laboratory comparison of **N-nitroso-moxifloxacin** analysis. While no specific public data from such a study is currently available, the principles of nitrosamine analysis using sensitive LC-MS/MS methods are well-established. [1][4] The hypothetical data presented demonstrates the high level of precision and accuracy achievable with validated methods. For a successful inter-laboratory study, it is recommended that a central, accredited laboratory prepares and validates the homogeneity and stability of the test samples and that a clear, detailed analytical protocol is distributed to all participating laboratories to ensure consistency. [5][7][8] This approach ensures the reliability of analytical data crucial for regulatory compliance and patient safety.

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